

feldspar mineralogy and crystal structure

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Compound of Interest

Compound Name: *Feldspar*

Cat. No.: *B12085585*

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Introduction to Feldspar Mineralogy

Feldspars are a group of rock-forming tectosilicate minerals that make up as much as 60% of the Earth's crust. They are essential components of igneous, metamorphic, and sedimentary rocks and are widely used in industrial applications, including ceramics, glass production, and as fillers in paints and plastics. The generalized chemical formula for the **feldspar** group is $X(Al, Si)_4O_8$, where X can be potassium (K), sodium (Na), calcium (Ca), or, less commonly, barium (Ba), rubidium (Rb), or strontium (Sr).

The **feldspar** group is primarily classified based on the chemical composition of the X cation, which leads to two main series: the alkali **feldspars** and the plagioclase **feldspars**. This classification is often visualized using a ternary diagram with end-members albite ($NaAlSi_3O_8$), anorthite ($CaAl_2Si_2O_8$), and orthoclase ($KAlSi_3O_8$).

Alkali Feldspars

The alkali **feldspar** series is a solid solution between the potassium end-member, orthoclase ($KAlSi_3O_8$), and the sodium end-member, albite ($NaAlSi_3O_8$). Complete solid solution occurs at high temperatures, but at lower temperatures, the difference in the ionic radii of K^+ and Na^+ leads to immiscibility and the formation of exsolution lamellae, resulting in perthite.

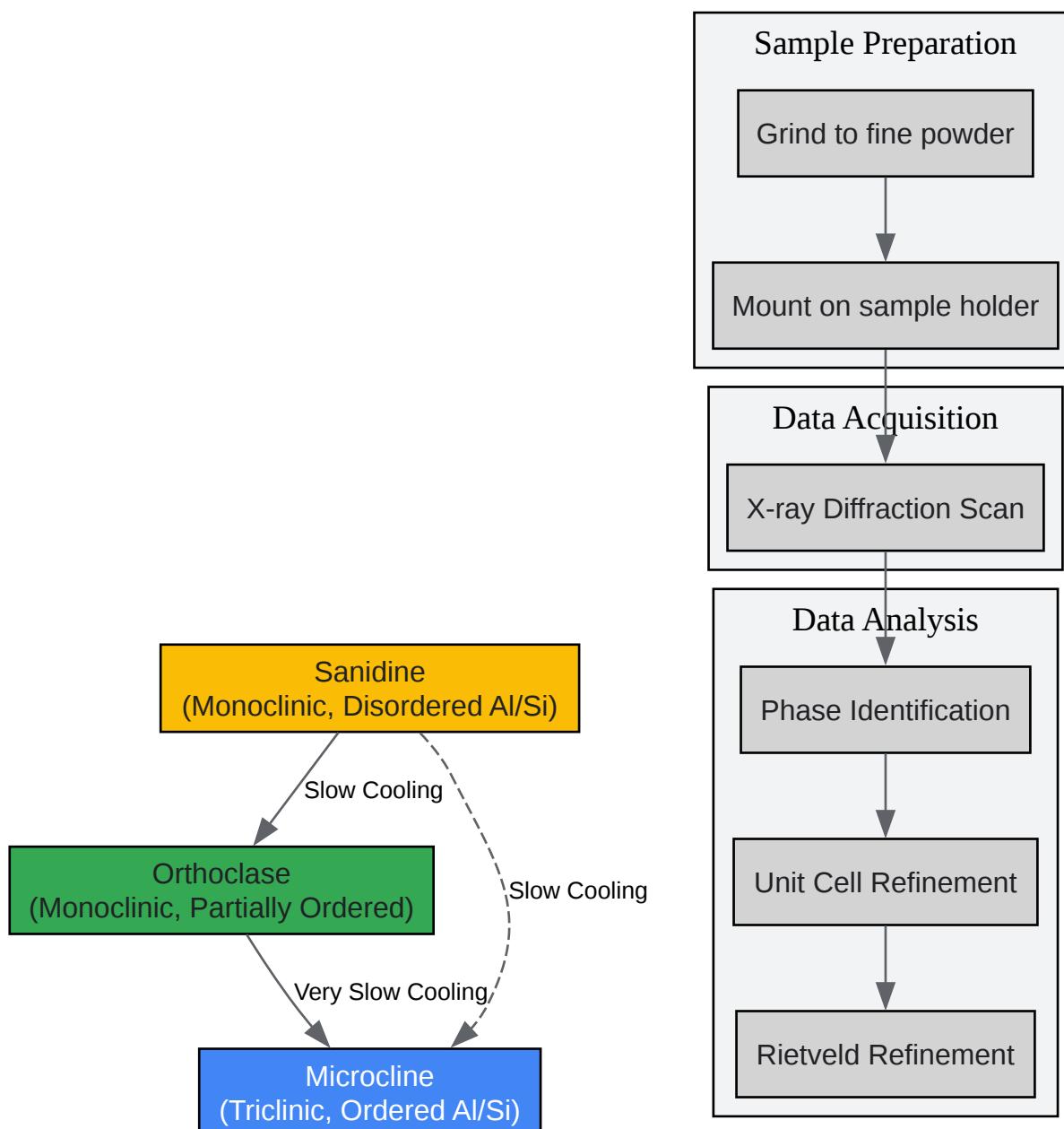
Plagioclase Feldspars

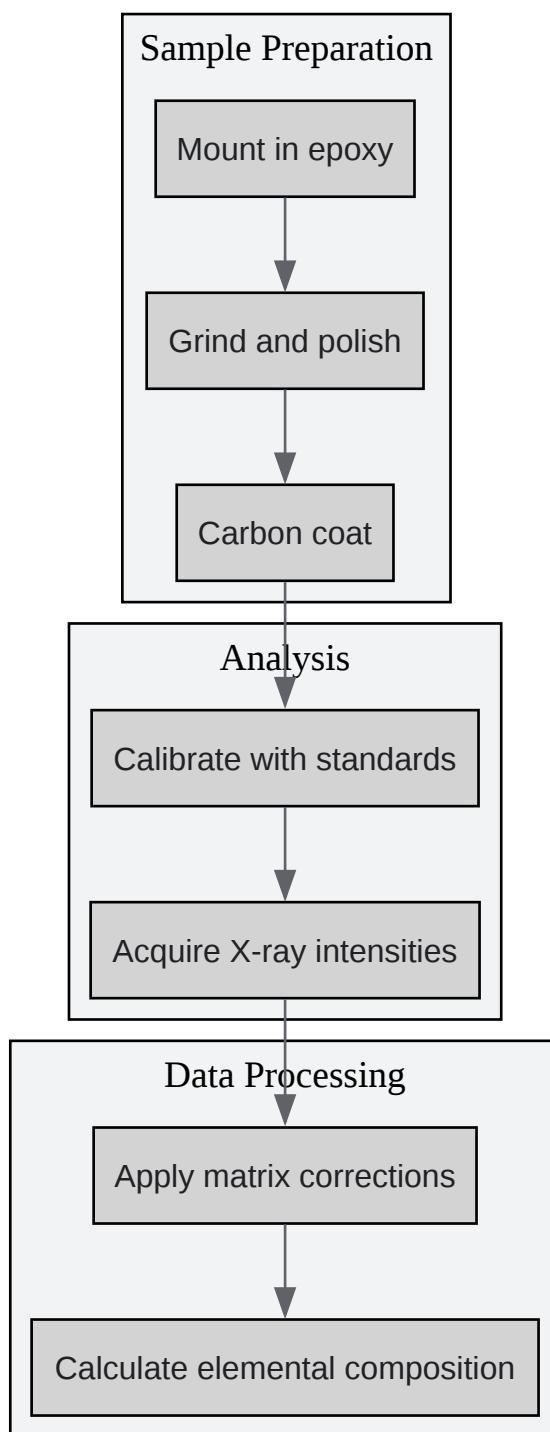
The plagioclase **feldspar** series is a continuous solid solution between the albite ($NaAlSi_3O_8$) and anorthite ($CaAl_2Si_2O_8$) end-members. The substitution between Na^+ and Ca^{2+} is coupled

with the substitution of Si^{4+} and Al^{3+} to maintain charge balance. The plagioclase series is divided into six arbitrary members based on the anorthite (An) content.

Ternary Classification of Feldspars

The compositional relationships between the three end-members (orthoclase, albite, and anorthite) are best represented by a ternary diagram. This diagram illustrates the fields of alkali **feldspars**, plagioclase **feldspars**, and the limited solid solution between orthoclase and anorthite.





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